

# An In-depth Technical Guide to the Physicochemical Properties of Diglyme

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## Compound of Interest

Compound Name: Diglyme

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## Introduction

**Diglyme**, or bis(2-methoxyethyl) ether, is a versatile, aprotic polar solvent with a high boiling point and excellent thermal stability. Its unique solvating properties, particularly its ability to chelate cations, make it an invaluable solvent in a wide array of chemical reactions, including organometallic synthesis, polymerization reactions, and as an electrolyte in lithium-ion batteries. This guide provides a detailed overview of the boiling and melting points of **diglyme**, the standardized experimental protocols for their determination, and the underlying molecular principles governing these phase transitions.

## Physicochemical Data of Diglyme

The melting and boiling points are critical physical constants that define the liquid range of a solvent and are indicative of its purity. The following table summarizes the key physical properties of **diglyme**.

| Property          | Value   |
|-------------------|---|
| Boiling Point     | 162 °C[1][2][3][4][5][6][7]                   |
| Melting Point     | -64 °C[1][4][5][6] to -68 °C[2]               |
| Molecular Formula | C <sub>6</sub> H <sub>14</sub> O <sub>3</sub> |
| Molar Mass        | 134.17 g/mol [5]                              |
| Density           | Approximately 0.94 g/mL at 20 °C[4]           |

## Experimental Protocols for Physical Property Determination

Accurate determination of melting and boiling points is fundamental for the characterization and purity assessment of chemical substances. The following are detailed methodologies for these measurements.

### Melting Point Determination

The melting point of a substance is the temperature at which it transitions from a solid to a liquid state. For pure crystalline solids, this transition occurs over a narrow temperature range. Impurities typically depress the melting point and broaden the melting range.

Methodology: Capillary Method

- **Sample Preparation:** The **diglyme** sample must be completely frozen and preferably in a powdered or crystalline form. A small amount of the frozen solid is introduced into a thin-walled capillary tube, which is sealed at one end. The sample is packed to a height of 2-3 mm by tapping the sealed end of the tube on a hard surface or by dropping it through a long glass tube.[7]
- **Apparatus Setup:** The packed capillary tube is placed in a melting point apparatus, such as a Mel-Temp or a Thiele tube, adjacent to a calibrated thermometer.[1] The apparatus provides controlled heating of the sample.

- **Heating and Observation:** The sample is heated at a steady and slow rate, typically 1-2 °C per minute, as the temperature approaches the expected melting point.[1]
- **Data Recording:** Two temperatures are recorded: the temperature at which the first droplet of liquid appears and the temperature at which the entire solid has melted into a clear liquid. This range is reported as the melting point.[1][7]

## Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.

Methodology: Distillation Method

- **Apparatus Setup:** A distillation apparatus is assembled, consisting of a distilling flask containing the **diglyme** sample and a few boiling chips or a magnetic stir bar to ensure smooth boiling. A condenser is attached to the flask, and a thermometer is positioned so that the top of the bulb is level with the side arm of the distilling flask.[8]
- **Heating:** The distilling flask is heated gently. As the liquid boils, the vapor rises and surrounds the thermometer bulb.
- **Temperature Reading:** The temperature is recorded when it becomes constant. This stable temperature, at which the liquid and vapor are in equilibrium, is the boiling point of the substance.[3][8] It is crucial to record the atmospheric pressure at the time of the measurement, as the boiling point is pressure-dependent.

Methodology: Micro Boiling Point (Thiele Tube Method)

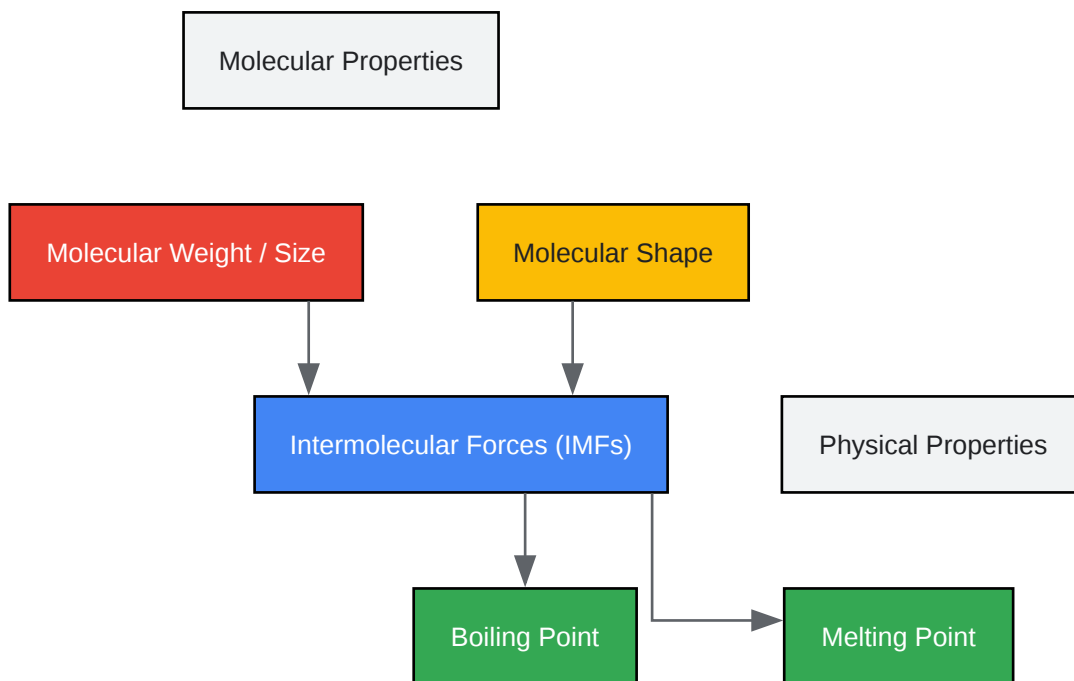
- **Sample Preparation:** A small amount of **diglyme** (a few milliliters) is placed in a small test tube. A capillary tube, sealed at one end, is inverted and placed within the test tube containing the liquid.[8]
- **Apparatus Setup:** The test tube assembly is attached to a thermometer and immersed in a Thiele tube containing a high-boiling point oil (e.g., mineral oil).[8]

- **Heating and Observation:** The Thiele tube is heated gently. A stream of bubbles will emerge from the open end of the inverted capillary tube. Heating is continued until a continuous and rapid stream of bubbles is observed.
- **Data Recording:** The heat source is then removed. The liquid will begin to cool, and the stream of bubbles will slow down and eventually stop. The moment the liquid is drawn back into the capillary tube, the temperature is recorded. This temperature is the boiling point of the liquid.<sup>[5][8]</sup>

## Factors Influencing Phase Transitions

The melting and boiling points of a molecular substance like **diglyme** are governed by the strength of its intermolecular forces (IMFs), which are the attractive forces between molecules.<sup>[2][5]</sup> The energy required to overcome these forces dictates the temperatures at which phase changes occur.<sup>[7][8]</sup> The primary factors are:

- **Intermolecular Forces (IMFs):** These are the primary determinants of melting and boiling points. The stronger the IMFs, the more energy is required to separate the molecules, resulting in higher melting and boiling points.<sup>[2][5][6][7][8]</sup> The main types of IMFs, in order of increasing strength, are London dispersion forces, dipole-dipole interactions, and hydrogen bonding.<sup>[2]</sup>
- **Molecular Weight and Size:** Larger molecules with greater surface area exhibit stronger London dispersion forces, which generally leads to higher boiling points.<sup>[1][3]</sup>
- **Molecular Shape:** The shape of a molecule affects how closely it can pack in a crystal lattice (for melting point) and the surface area available for intermolecular contact (for boiling point).<sup>[1][3]</sup>



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Caption: Factors influencing the boiling and melting points of a molecular substance.

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